

# A Comparative Guide to Proficiency Testing Schemes for PCB Analysis

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For researchers, scientists, and drug development professionals engaged in the analysis of polychlorinated biphenyls (PCBs), participation in proficiency testing (PT) schemes is a cornerstone of quality assurance. These programs provide an objective assessment of a laboratory's analytical performance, ensuring the accuracy and reliability of data crucial for environmental monitoring, food safety, and toxicological studies. This guide offers a comparative overview of prominent PT schemes available for PCB analysis, detailing their key features, experimental protocols, and performance evaluation metrics.

## Leading Providers of PCB Proficiency Testing

Several international organizations offer robust PT schemes for the analysis of PCBs in a variety of matrices. These include:

- **European Union Reference Laboratory (EURL) for Persistent Organic Pollutants (POPs):** The EURL provides annual proficiency tests for National Reference Laboratories and other official control laboratories, focusing on food and feed matrices. Their reports offer detailed evaluations of laboratory performance for a range of POPs, including dioxins, furans, and PCBs.
- **FAPAS® (Food Analysis Performance Assessment Scheme):** Offered by Fera Science Ltd., FAPAS is a leading international provider of proficiency tests for the food and feed sectors. They offer specific schemes for the analysis of dioxins and PCBs in various food matrices, such as fish and animal feed.

- **WEPAL-QUASIMEME:** This organization, part of Wageningen University & Research, provides laboratory performance studies for a wide range of chemical measurements in environmental matrices, including marine and freshwater sediments, biota, and water. They have a long history of organizing PT schemes for organic contaminants like PCBs.
- **NSI Lab Solutions:** An American provider offering a broad spectrum of PT studies for environmental, food, and cannabis testing laboratories. Their offerings include PT schemes for PCBs in matrices such as water and transformer oil.
- **LGC AXIO Proficiency Testing (CONTEST Scheme):** LGC's CONTEST (Contaminated Land Testing) scheme is a well-established program in the UK for laboratories analyzing soils and associated materials. It includes proficiency tests for a range of organic and inorganic contaminants, including PCBs.
- **BIPEA (Bureau Interprofessionnel d'Etudes Analytiques):** A French non-profit organization that organizes a wide array of interlaboratory comparisons for various sectors. They offer specific PT schemes for the analysis of micropollutants, including PCBs, in fresh and wastewater.

## Performance Evaluation in Proficiency Testing

The performance of participating laboratories in these schemes is typically evaluated using z-scores, a statistical measure that indicates how far and in what direction a result deviates from the assigned value. The calculation of z-scores is generally performed in accordance with international standards such as ISO 13528 ("Statistical methods for use in proficiency testing by interlaboratory comparisons") and the IUPAC International Harmonized Protocol for the Proficiency Testing of Analytical Chemistry Laboratories.<sup>[1]</sup>

A z-score is calculated as follows:

$$z = (x - X) / \sigma$$

where:

- $x$  is the result reported by the participating laboratory
- $X$  is the assigned value (the best estimate of the true concentration)

- $\sigma$  is the standard deviation for proficiency assessment

Generally, a z-score between -2 and +2 is considered satisfactory, a score between -3 and -2 or +2 and +3 is questionable, and a score outside of  $\pm 3$  is deemed unsatisfactory.

## Comparison of Proficiency Testing Schemes for PCB Analysis

To provide a clear comparison, the following tables summarize key features of the proficiency testing schemes offered by the aforementioned providers. The data presented is based on information available in their public reports and scheme descriptions.

Table 1: Overview of Proficiency Testing Schemes for PCB Analysis

Provider	Scheme Name(s)	Typical Matrices	Analytes	Frequency	Performance Evaluation
EURL for POPs	EURL-PT-POP	Food (e.g., fish fillet), Feed (e.g., bentonite)	Dioxin-like PCBs, indicator PCBs	Annual	z-scores (based on ISO 13528 and IUPAC protocol)
FAPAS®	Dioxins, PCBs in Food	Fish, Animal Feed, Pork, Cod Liver Oil	Dioxins and PCBs	Multiple rounds per year	z-scores
WEPAL-QUASIMEME	Laboratory Performance Studies	Marine Sediment, Seawater, Biota	PCBs, PAHs, Organochlorine Pesticides	Multiple rounds per year	z-scores, Youden plots
NSI Lab Solutions	PEO-020 (PCB in Water), SQCO-072B (PCB in Transformer Oil)	Non-Potable Water, Transformer Oil	Aroclors	On-demand and scheduled	Graded reports
LGC AXIO (CONTEST)	CONTEST	Soil, Leachates	PCBs, PAHs, BTEX, TPH	5 distributions per annum	z-scores
BIPEA	37p (Fresh waters - Micropollutants)	Fresh Water	PCBs, PAHs, Pesticides, Phthalates	5 rounds per year	z-scores (based on ISO 13528)

Table 2: Example of Quantitative Data from a Proficiency Test (Hypothetical)

This table is a hypothetical representation based on the structure of data found in PT reports. Actual results will vary by scheme and round.

Provider & Scheme	Matrix	Analyte	Assigned Value (µg/kg)	Standard Deviation for PT (µg/kg)	Laboratory A z-score	Laboratory B z-score	Laboratory C z-score
EURL-PT-POP_XX XX-XX	Fish	PCB-153	5.20	0.78	-0.5	1.2	-2.8
FAPAS FCCE3-SEA12	Fish Meal	Sum of 6 indicator PCBs	12.5	2.5	0.8	-1.5	0.2
WEPAL-QUASIMEME	Sediment	PCB-138	2.80	0.56	1.1	0.3	-0.9
LGC CONTES T CNXXX	Soil	Total PCBs (Aroclors)	150	30	-0.2	-1.8	0.5
BIPEA 37p	Water	PCB-28	0.05	0.01	0.9	-0.4	1.5

## Experimental Protocols in PCB Analysis

The analytical methods employed by participating laboratories for PCB analysis are a critical aspect of proficiency testing. While some PT schemes may prescribe a specific method, most allow laboratories to use their routine in-house methods. This provides a more realistic assessment of a laboratory's day-to-day performance.

A typical workflow for the analysis of PCBs in environmental or food samples involves several key steps:

- **Sample Preparation:** This is a crucial stage that can significantly impact the accuracy of the results. The specific procedures depend on the matrix.

- Solid Samples (Soil, Sediment, Food): Often involves freeze-drying, grinding, and homogenization followed by solvent extraction (e.g., Soxhlet, pressurized liquid extraction).
- Liquid Samples (Water, Oil): Typically involves liquid-liquid extraction or solid-phase extraction (SPE).
- Lipid Removal and Cleanup: For fatty matrices like fish and oils, a lipid removal step (e.g., gel permeation chromatography or acid treatment) is necessary. This is followed by a cleanup step using column chromatography (e.g., with silica, alumina, or Florisil) to remove interfering compounds.
- Instrumental Analysis: The most common technique for the separation and quantification of PCBs is gas chromatography (GC).
  - Gas Chromatography-Mass Spectrometry (GC-MS): Provides high selectivity and is often used for confirmation and quantification of specific PCB congeners. High-resolution mass spectrometry (HRMS) offers the highest sensitivity and selectivity.
  - Gas Chromatography with Electron Capture Detection (GC-ECD): A sensitive detector for halogenated compounds like PCBs, often used for screening and quantification of Aroclors.
- Quantification: Quantification is typically performed using an internal standard method, with isotopically labeled PCBs often used as internal standards to correct for variations in extraction efficiency and instrumental response.

The following diagram illustrates a generalized experimental workflow for PCB analysis in a proficiency testing context.

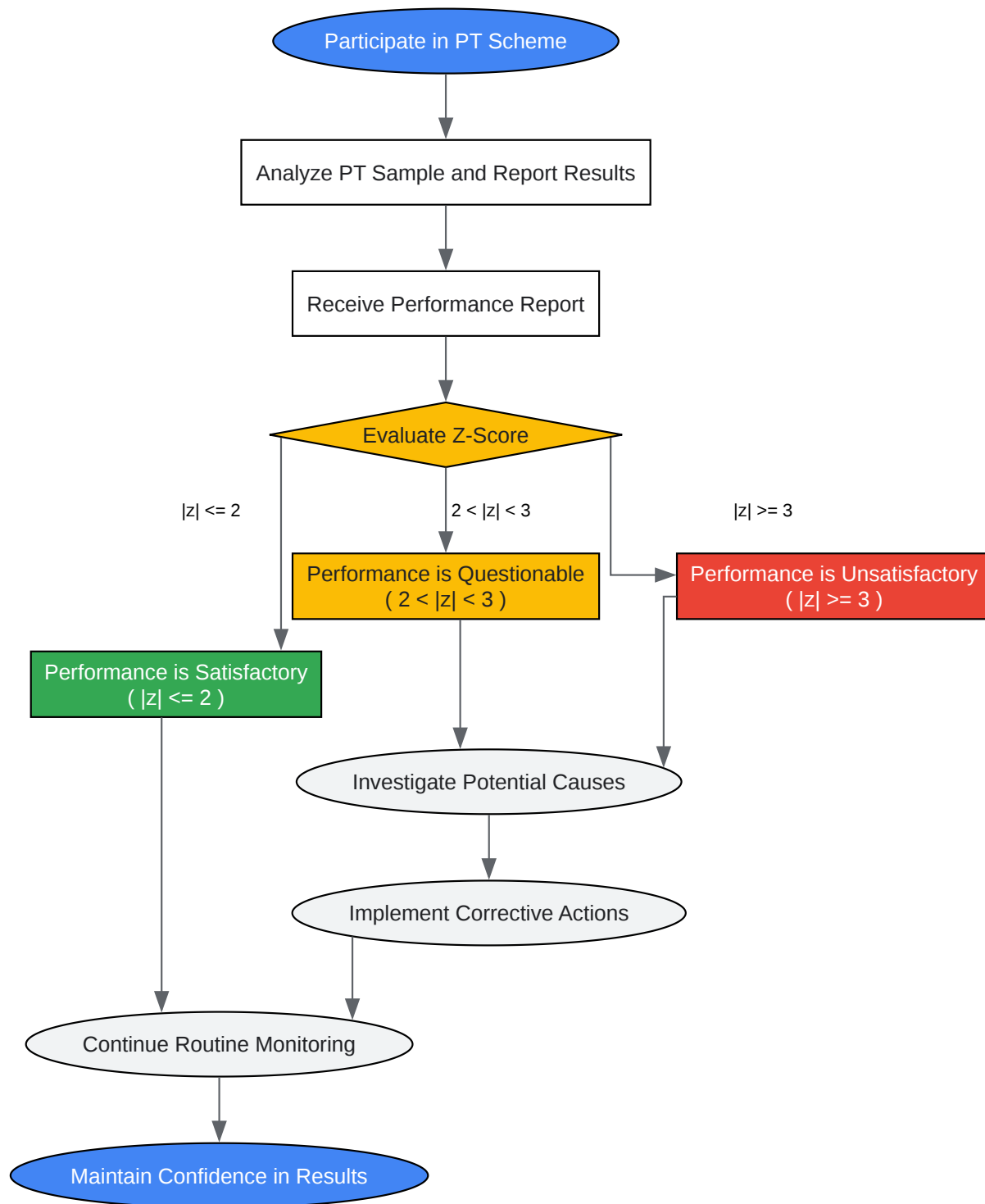


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A generalized workflow for participation in a PCB analysis proficiency test.

## Signaling Pathways and Logical Relationships

The process of participating in a proficiency test and the subsequent actions can be visualized as a logical flow. The following diagram illustrates the decision-making process based on the performance evaluation.



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Decision pathway following a proficiency test for PCB analysis.



In conclusion, regular participation in proficiency testing schemes is indispensable for laboratories conducting PCB analysis. By carefully selecting a PT provider that aligns with the laboratory's scope of work and by diligently investigating any performance issues, laboratories can ensure the continued quality and reliability of their analytical data, thereby upholding their scientific credibility and contributing to public health and environmental protection.

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## References

- 1. [extranet.bipea.org](https://extranet.bipea.org) [[extranet.bipea.org](https://extranet.bipea.org)]
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